

phenolphthalol CAS number and molecular weight

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Compound of Interest

Compound Name: Phenolphthalol

Cat. No.: B1213416

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In-Depth Technical Guide to Phenolphthalol

For Researchers, Scientists, and Drug Development Professionals

Core Chemical and Physical Data

This technical guide provides a comprehensive overview of **phenolphthalol**, a diphenolic compound with known laxative and estrogenic properties. The following table summarizes its key chemical and physical data.

Property	Value
CAS Number	81-92-5[1][2][3][4]
Molecular Formula	C ₂₀ H ₁₈ O ₃ [1][5]
Molecular Weight	306.36 g/mol [1][5]
IUPAC Name	4-{--INVALID-LINK--methyl}phenol[1]
Synonyms	2-[Bis(4-hydroxyphenyl)methyl]benzyl alcohol, Egmol, Velaxin, Regolax, Normolax[4]
Appearance	White to almost white powder or crystals[4]
Melting Point	204 °C[4]
Solubility	Soluble in methanol[4]

Synthesis Protocol

Phenolphthalol can be synthesized from the methyl ester of phenolphthalin. A general laboratory-scale protocol is outlined below.

Experimental Protocol: Synthesis of **Phenolphthalol**

Materials:

- Methyl ester of phenolphthalin
- Lithium aluminum hydride (LiAlH₄)
- Dry tetrahydrofuran (THF)
- Ethyl acetate
- 1 N Hydrochloric acid (HCl)
- Ethyl ether
- Anhydrous sodium sulfate

Procedure:

- A solution of the methyl ester of phenolphthalin (0.5 g) in dry THF (30 ml) is prepared.
- This solution is added slowly to a suspension of lithium aluminum hydride (0.5 g) in dry THF (20 ml).
- The reaction mixture is heated at reflux for 30 minutes.
- Excess ethyl acetate is then added to quench the reaction.
- The resulting mixture is poured into 1 N HCl.
- The product is extracted with two 200 ml portions of ethyl ether.
- The combined ether extracts are evaporated, leaving a solid residue and some water.

- The residue is taken up in ethyl ether, and the ether layer is decanted from the water.
- The ether solution is dried over anhydrous sodium sulfate, filtered, and the solvent is removed in vacuo to yield **phenolphthalol** as a white solid (0.42 g).
- The purity of the compound can be assessed by thin-layer chromatography (TLC) on silica gel using ether as the eluent. The structure can be confirmed by nuclear magnetic resonance (NMR) spectroscopy.^[6]

Biological Activity and Mechanism of Action

Phenolphthalol has been identified as a compound with both laxative and estrogenic activities.

Laxative Effects

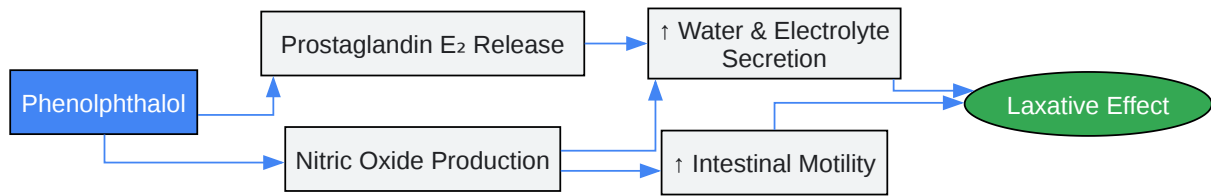
Phenolphthalol is classified as a stimulant diphenolic laxative, similar to bisacodyl and phenolphthalein.^{[1][2][3][4][5]} Its mechanism of action is primarily centered in the colon and involves two main processes:

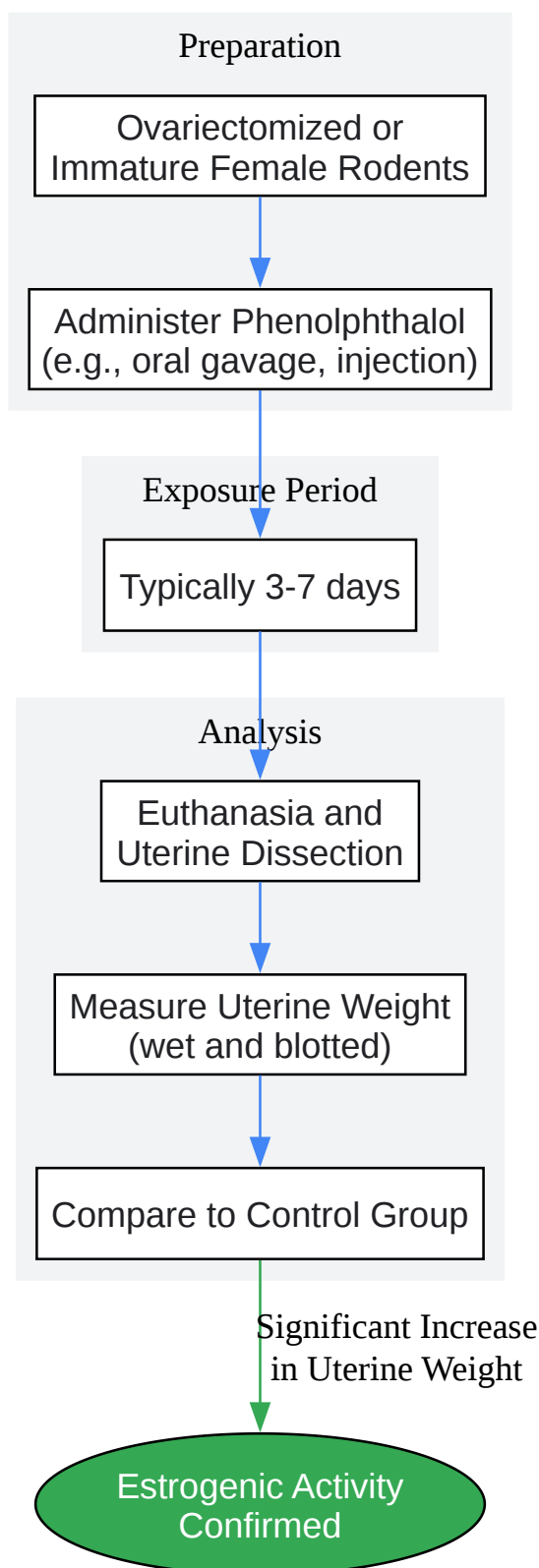
- **Stimulation of Water and Electrolyte Secretion:** It increases the secretion of water and electrolytes into the intestinal lumen. This leads to a softening of the stool and promotes bowel movement.^{[1][2][5]}
- **Enhanced Intestinal Motility:** It increases the motility of the intestines.^{[1][5]}

These effects are mediated by specific biochemical pathways:

- **Prostaglandin E₂ (PGE₂) Pathway:** The laxative effect is partly due to the stimulation of PGE₂ biosynthesis and release in the colon. PGE₂ enhances the secretion of water and electrolytes.^{[1][5]}
- **Nitric Oxide (NO) Pathway:** **Phenolphthalol** increases the production of nitric oxide in the intestine. NO stimulates secretion and relaxes the smooth muscle, which contributes to faster intestinal transit.^{[1][5]}

Logical Relationship of Laxative Action





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